

Essential Safety and Handling Protocols for the Investigational Compound DAT-230

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Compound of Interest

Compound Name: DAT-230

Cat. No.: B15606946

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Disclaimer: This document provides essential safety and handling guidelines for the experimental microtubule inhibitor **DAT-230**, based on its classification as a potent combretastatin A-4 analogue. As a novel research compound, a comprehensive Safety Data Sheet (SDS) may not be publicly available. Therefore, these recommendations are derived from established protocols for handling cytotoxic and potent research chemicals. All laboratory personnel must consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and to perform a formal risk assessment before commencing any work with this compound.

DAT-230 is a novel synthetic derivative of combretastatin A-4, investigated for its anti-tumor properties through the inhibition of microtubule polymerization. Due to its potent cytotoxic nature, stringent safety measures are imperative to prevent occupational exposure.

Personal Protective Equipment (PPE)

The primary defense against exposure to potent compounds like **DAT-230** is the consistent and correct use of appropriate Personal Protective Equipment (PPE). All personnel handling this agent must be thoroughly trained in the proper donning and doffing of PPE.

PPE Component	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated nitrile gloves (ASTM D6978-05 compliant).[1] Inner glove tucked under the gown cuff, with the outer glove pulled over the cuff.[1]	Provides a robust barrier against chemical permeation. Double-gloving offers an additional layer of protection in case of a breach in the outer glove and prevents skin exposure at the wrist.[1]
Gown	Disposable, impermeable gown with a solid front and long sleeves with tight-fitting cuffs.[2] Polypropylene with a polyethylene coating is a common and effective material.	Protects against splashes and contamination of personal clothing.
Eye/Face Protection	Full-face shield or safety goggles worn in conjunction with a fluid-resistant mask.[3]	Protects the eyes and face from splashes of liquids or fine particles.
Respiratory Protection	An approved respirator (e.g., N95 or higher) may be required when handling the powdered form of the compound outside of a containment device. Consult with your institution's EHS for specific respiratory protection requirements.	Prevents inhalation of aerosolized particles of the potent compound.
Shoe Covers	Disposable shoe covers.	Prevents the tracking of contaminants out of the laboratory.

Operational Plan: Handling and Experimental Protocol

All procedures involving open handling of **DAT-230**, particularly in its powdered form, must be conducted within a certified chemical fume hood, biological safety cabinet (BSC), or a glove box to minimize the risk of inhalation exposure.

Step-by-Step Protocol for Reconstituting DAT-230 Powder

- Preparation:
 - Ensure the work area within the containment device is clean and decontaminated.
 - Gather all necessary materials: **DAT-230** vial, appropriate solvent (e.g., DMSO), calibrated pipettes with filtered tips, and sterile microcentrifuge tubes.
 - Don the full complement of PPE as specified in the table above.
- Reconstitution:
 - Carefully uncap the vial containing the **DAT-230** powder inside the containment device.
 - Using a calibrated pipette, add the calculated volume of solvent to the vial to achieve the desired stock concentration.
 - Securely cap the vial and vortex gently until the powder is completely dissolved.
- Aliquoting and Storage:
 - Aliquot the reconstituted solution into smaller, clearly labeled microcentrifuge tubes for single-use to avoid repeated freeze-thaw cycles.
 - Store the aliquots at the recommended temperature (typically -20°C or -80°C), protected from light.
- Post-Handling:
 - Wipe down all surfaces and equipment used with an appropriate decontamination solution.
 - Dispose of all contaminated disposable materials as cytotoxic waste.

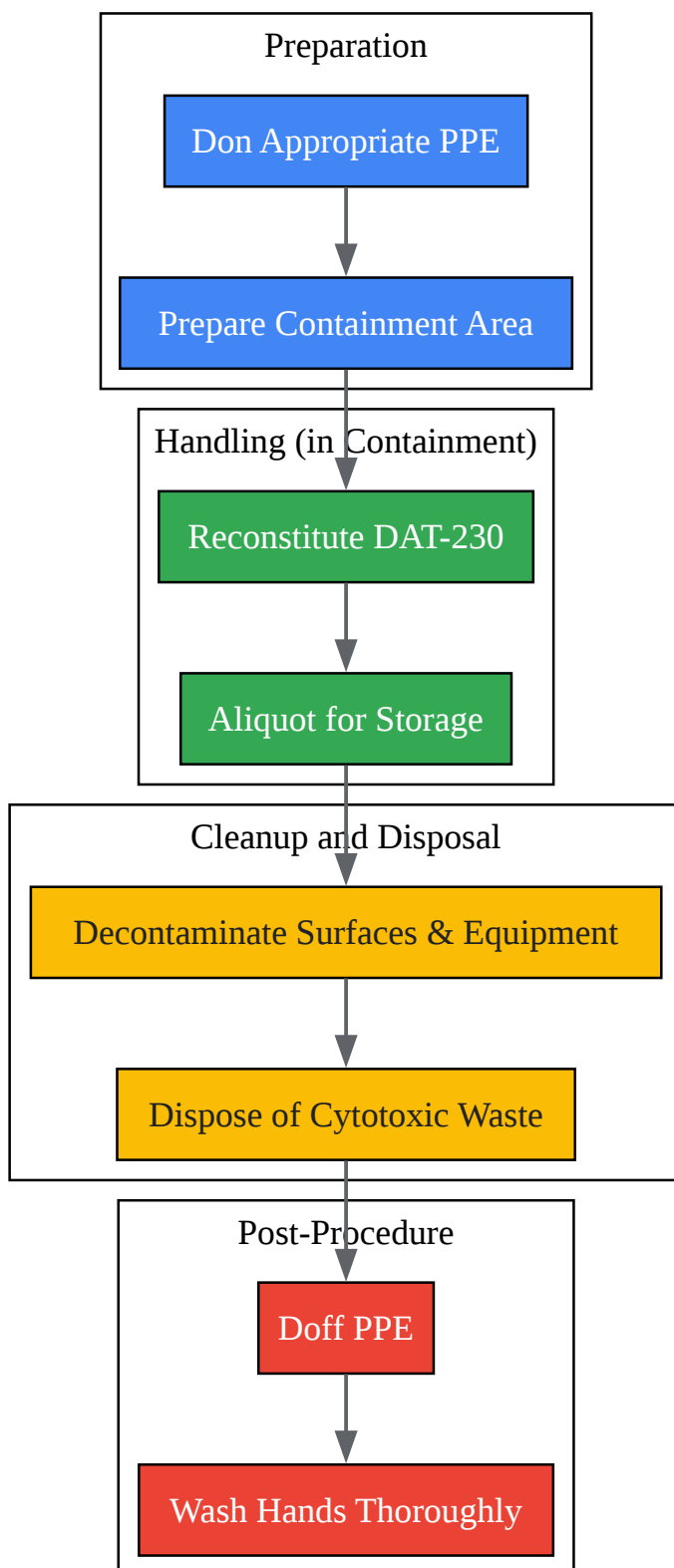
- Carefully doff PPE, disposing of it in the designated cytotoxic waste container.
- Thoroughly wash hands with soap and water.

Disposal Plan

All materials that have come into contact with **DAT-230** are considered hazardous waste and must be disposed of according to institutional and local regulations for cytotoxic waste.

- Contaminated PPE and Materials: All disposable items, including gloves, gowns, shoe covers, bench paper, and pipette tips, must be disposed of in clearly labeled, puncture-resistant, and leak-proof cytotoxic waste containers.[\[1\]](#)
- Liquid and Solid Waste: Unused **DAT-230** solutions and contaminated solid waste (e.g., vials, tubes) must be collected in designated, sealed hazardous waste containers. Do not mix with non-hazardous waste.[\[4\]](#)
- Decontamination: All non-disposable equipment and surfaces should be decontaminated using a validated procedure.

Workflow for Safe Handling of DAT-230



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Caption: Workflow for the safe handling of the potent compound **DAT-230**.

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